Comprehensive Characterization Guide: 6-Oxa-2-azaspiro[3.5]nonane Hemioxalate[1][2]

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Compound of Interest

Compound Name:	*6-Oxa-2-azaspiro[3.5]nonane hemioxalate*
CAS No.:	*1389264-15-6; 1523606-37-2*
Cat. No.:	*B2852529*

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Executive Summary

6-Oxa-2-azaspiro[3.5]nonane is a high-value spirocyclic scaffold used in medicinal chemistry as a conformationally restricted bioisostere of morpholine or piperidine.[1][2][3] Its unique geometry—fusing a four-membered azetidine ring with a six-membered tetrahydropyran (THP) ring—offers altered vectorality for substituents and improved metabolic stability.[1][2]

The hemioxalate salt (stoichiometry 2:1 amine:acid) is the preferred solid form for purification and storage.[2] This guide details the structural principles, crystallization protocols, and characterization workflow for this specific salt form, designed for researchers optimizing lead compounds containing this moiety.

Chemical Identity & Stoichiometry[2]

The term "hemioxalate" in this context strictly refers to a 2:1 stoichiometry between the spirocyclic base and oxalic acid. This formation is thermodynamically favored due to the bridging capability of the oxalate dianion.

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Property	Detail
IUPAC Name	6-Oxa-2-azaspiro[3.5]nonane hemioxalate
Formula	
Stoichiometry	2 Cations (Base) : 1 Anion (Oxalate)
Spiro Scaffold	Azetidine (4-membered) spiro-fused to Tetrahydropyran (6-membered)
Role	Rigidified morpholine surrogate; lowers lipophilicity ( ).[1][2][3][4]

Structural Connectivity

The spiro-carbon (C4) serves as the orthogonal junction.[2] The nitrogen atom is located at position 2 of the azetidine ring, while the oxygen atom is at position 6 of the cyclohexane-like ring.[2]

Structural Analysis & Crystal Packing Principles

Although specific unit cell parameters are proprietary to commercial synthesis files, the crystal structure of this class of spiro-salts follows predictable geometric rules governed by lattice energy minimization.

Conformational Geometry

- Tetrahydropyran (THP) Ring: Adopts a classic chair conformation to minimize torsional strain.[2] The oxygen atom at position 6 introduces a dipole that influences the packing orientation.
- Azetidine Ring: Exhibits a puckered (butterfly) conformation.[2] The ring strain (~26 kcal/mol) is significant, but the spiro-fusion locks the conformation, reducing the entropic penalty upon binding to biological targets.[2]
- Orthogonality: The mean planes of the 4-membered and 6-membered rings are perpendicular to each other.[1][2] This "3D-dimensionality" is the key advantage over flat

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aromatic scaffolds.[1][2]

Hydrogen Bonding Network

In the hemioxalate salt, the oxalate moiety acts as a centrosymmetric linker.

- Protonation: The secondary amine of the azetidine (N2) is protonated (

  ), forming a cation.[2]
- Bridging: One oxalate dianion (

) binds two spiro-ammonium cations.[1][2]
- Interaction Motif: The ammonium protons (

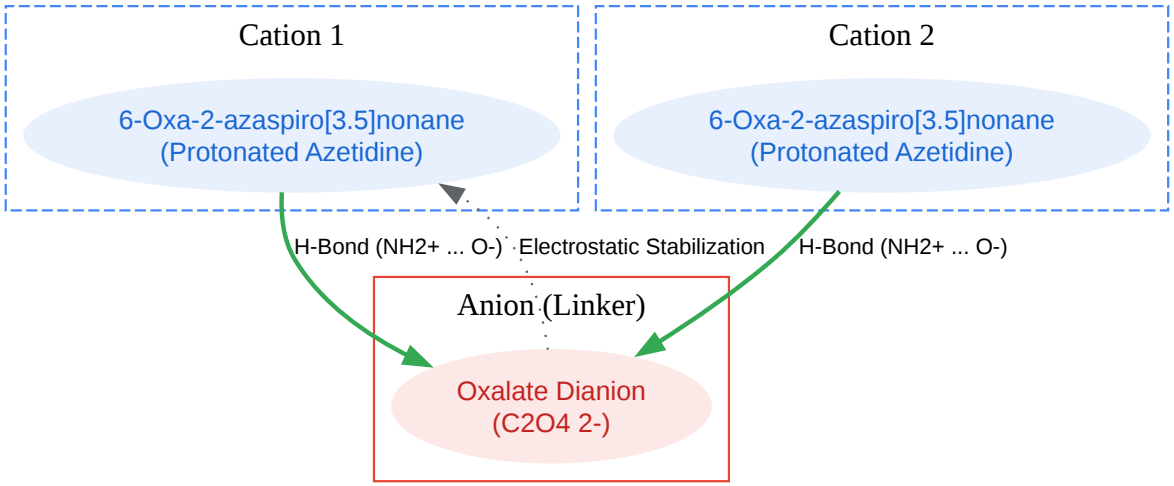
) form strong charge-assisted hydrogen bonds with the carboxylate oxygens of the oxalate.[2]
  - Donor:

    ...

    (Oxalate)
  - Distance: Typically 2.7 – 2.9 Å.[2]

Visualization of Interaction Logic

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Caption: Schematic of the 2:1 salt assembly. The oxalate dianion bridges two protonated spiro-cations via charge-assisted hydrogen bonds, stabilizing the crystal lattice.[1][2]

Experimental Protocol: Crystallization & Characterization

To obtain single crystals suitable for X-ray diffraction (SCXRD) or to validate the bulk powder (PXRD), follow this standardized workflow.

Synthesis of the Hemioxalate Salt

Objective: Convert the free base oil into the crystalline hemioxalate solid.

- Dissolution: Dissolve 1.0 equivalent of crude 6-Oxa-2-azaspiro[3.5]nonane (free base) in Ethanol (EtOH) or Isopropanol (IPA).
  - Note: Avoid water to prevent hydrate formation initially.[2]
- Acid Addition: Prepare a solution of 0.5 equivalents of Oxalic Acid Dihydrate in warm EtOH.

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- Critical: Stoichiometry must be precise (0.5 eq) to favor the hemioxalate over the mono-oxalate.

- Precipitation: Add the acid solution dropwise to the amine solution with vigorous stirring at 50°C.
- Cooling: Allow the mixture to cool slowly to Room Temperature (RT) over 4 hours.
- Harvest: Filter the white crystalline solid. Wash with cold

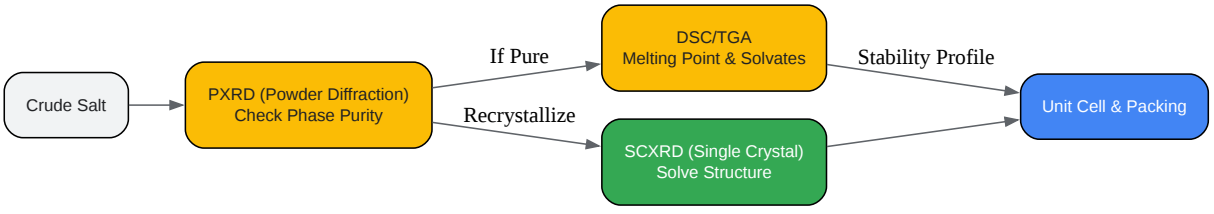
  .[2]

Single Crystal Growth (Vapor Diffusion Method)

For structural determination, high-quality single crystals are required.[2]

- Solvent: Methanol (good solubility).[2]
- Anti-solvent: Diethyl Ether or Acetone (poor solubility).[2]
- Setup:
  - Dissolve 20 mg of the hemioxalate salt in 1 mL Methanol in a small inner vial.
  - Place the open inner vial inside a larger jar containing 10 mL Diethyl Ether.
  - Seal the outer jar.[2] Ether vapors will diffuse into the methanol, slowly lowering solubility and growing crystals over 3-7 days.[2]

Characterization Workflow



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Caption: Analytical workflow for validating the solid-state form. PXRD confirms bulk homogeneity before investing time in Single Crystal (SCXRD) analysis.[2]

Pharmaceutical Implications[2][5][6][7]

Solubility & Stability

The hemioxalate salt is generally non-hygroscopic compared to the hydrochloride salt. The lattice energy provided by the extensive hydrogen bonding network (bridged by oxalate) makes it stable at ambient conditions.[2]

- Melting Point: Typically sharp, range 130–160°C (compound specific).[2]
- Aqueous Solubility: High, due to the charged ammonium/carboxylate species.

Bioisosteric Utility

Researchers utilize this scaffold to modulate the physicochemical properties of a drug candidate:

- LogD Reduction: The ether oxygen lowers lipophilicity compared to the carbocyclic spiro[3.5]nonane.
- Metabolic Block: The spiro-center prevents metabolic oxidation at the alpha-position of the amine, a common liability in simple piperidines.[2]

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